

The Molecular Architect: A Technical Guide to Pyrazole Carboxamide Derivatives

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Compound of Interest

Compound Name: *1-Isopropyl-3-methyl-1H-pyrazole-5-carboxamide*
CAS No.: *1504560-71-7*
Cat. No.: *B1406588*

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Executive Summary

The pyrazole carboxamide scaffold represents a privileged structure in modern medicinal and agricultural chemistry. Its utility spans from the inhibition of mitochondrial respiration in phytopathogenic fungi (SDHIs) to the targeted modulation of kinases and G-protein coupled receptors (GPCRs) in human oncology and neurology. This guide dissects the biological activity, structure-activity relationships (SAR), and synthetic protocols of this versatile class, providing a rigorous technical roadmap for researchers.

The Pyrazole Carboxamide Scaffold: A Privileged Core

The pyrazole ring (1,2-diazole) is a five-membered heterocycle characterized by high stability and the ability to act as both a hydrogen bond donor (NH) and acceptor (N).^[1] When functionalized with a carboxamide group, the scaffold gains significant pharmacophoric properties:

- **Rigidity:** The amide bond introduces restricted rotation, pre-organizing the molecule for receptor binding.
- **Dipole Alignment:** The carbonyl and pyrazole nitrogens create distinct electrostatic surfaces essential for active site recognition.
- **Regiochemistry:** The biological output is strictly dictated by the position of the carboxamide (C3, C4, or C5), acting as a molecular switch between agricultural and pharmaceutical utility.

Agrochemical Dominance: Succinate Dehydrogenase Inhibitors (SDHIs)[2][3][4][5]

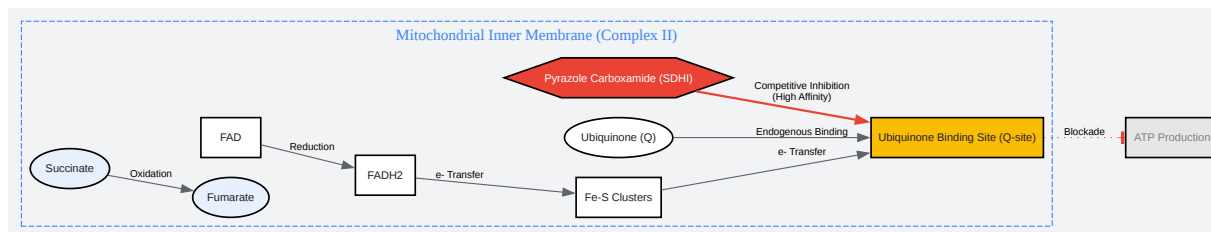
The most commercially significant application of pyrazole-4-carboxamides is as Succinate Dehydrogenase Inhibitors (SDHIs). These fungicides target Complex II of the mitochondrial respiratory chain.[2]

Mechanism of Action: Respiratory Blockade

SDHIs bind to the ubiquinone-binding site (Q-site) of Complex II.[2] By displacing ubiquinone, they sever the electron transport chain, preventing the oxidation of succinate to fumarate. This leads to:

- **ATP Depletion:** Cessation of oxidative phosphorylation.
- **ROS Accumulation:** Electron leakage generates superoxide radicals, causing oxidative damage to fungal membranes.

Figure 1: SDHI Mechanism of Action in Fungal Mitochondria



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Caption: Competitive inhibition of the Ubiquinone Q-site by Pyrazole Carboxamides disrupts electron flow, halting ATP synthesis.

Key Structural Features (Agro-SAR)

For high fungicidal potency (e.g., Fluxapyroxad, Sedaxane), the scaffold requires:

- Core: 1-methyl-3-(difluoromethyl)-1H-pyrazole-4-carboxamide.[3] The group is critical for lipophilicity and metabolic stability.
- Linker: A secondary amide (-CONH-).
- Tail: A lipophilic aromatic moiety (e.g., biphenyl or benzonorbornene) that fits into the hydrophobic pocket of the Q-site.

Pharmaceutical Applications: Oncology & Neurology

While the C4-isomer dominates agriculture, C3- and C5-pyrazole carboxamides are prevalent in drug discovery.

Kinase Inhibition (Oncology)

Pyrazole carboxamides act as ATP-competitive inhibitors for various kinases (CDK, EGFR, Aurora).

- **Binding Mode:** The pyrazole nitrogens often form a "hinge-binding" motif, mimicking the adenine ring of ATP.
- **Example:** Roscovitine analogs (CDK inhibitors) utilize the pyrazole core to arrest the cell cycle at G1/S or G2/M transitions.

Cannabinoid Receptor Antagonism (Neurology)

The C3-carboxamide derivative Rimonabant (SR141716A) functions as a selective CB1 receptor inverse agonist.

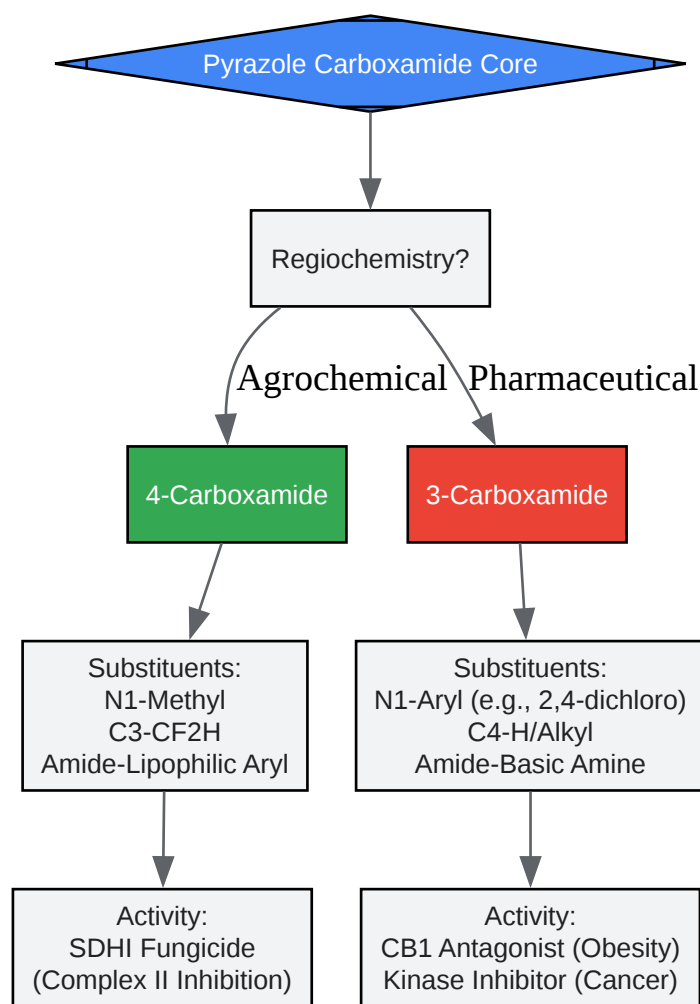
- **SAR Insight:** A 1,5-diaryl substitution pattern is essential. The C3-carboxamide directs the substituent (often a piperidine or hydrazide) towards a specific polar region in the GPCR transmembrane bundle.

Structure-Activity Relationship (SAR) Deep Dive

The biological fate of the molecule is determined by the substitution pattern.

Feature	Agrochemical (SDHI)	Pharmaceutical (Kinase/GPCR)
Regiochemistry	1H-pyrazole-4-carboxamide	1H-pyrazole-3-carboxamide (often)
N1-Substituent	Methyl group (small, steric fit)	Aryl group (phenyl/chlorophenyl) for hydrophobic pocket filling
C3-Substituent	Difluoromethyl () or Trifluoromethyl ()	Alkyl, Aryl, or H-bond acceptors
Amide Nitrogen	Aromatic/Bi-cyclic lipophilic groups	Solubilizing groups (morpholine, piperazine) or H-bond donors
Target Site	Mitochondrial Complex II (Q-site)	ATP Hinge Region (Kinases) or GPCR Transmembrane Domain

Figure 2: SAR Decision Tree



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Caption: Divergent SAR pathways dictate the functional utility of the scaffold.

Experimental Protocols

Synthesis of 1-Methyl-3-(difluoromethyl)-1H-pyrazole-4-carboxamides (SDHI Core)

Validation: This protocol ensures high regioselectivity for the 1-methyl isomer, critical for biological activity.

Reagents:

- Ethyl 4,4-difluoro-3-oxobutanoate

- Triethyl orthoformate
- Methylhydrazine[4]
- Acetic anhydride

Step-by-Step Methodology:

- Condensation (Precursor Formation):
 - Mix ethyl 4,4-difluoro-3-oxobutanoate (10 mmol) with triethyl orthoformate (15 mmol) and acetic anhydride (20 mmol).
 - Reflux at 120°C for 4 hours. Checkpoint: Monitor via TLC (Hexane:EtOAc 3:1) for disappearance of starting keto-ester.
 - Concentrate in vacuo to yield the ethoxymethylene intermediate.
- Cyclization (Ring Closure):
 - Dissolve the intermediate in Ethanol (EtOH) at 0°C.
 - Add Methylhydrazine (10.5 mmol) dropwise. Note: Temperature control is vital to minimize the formation of the unwanted regioisomer (5-difluoromethyl).
 - Stir at room temperature for 2 hours.
 - Evaporate solvent; purify via silica gel chromatography (elute with DCM).[5]
- Amidation (Coupling):
 - Hydrolyze the ester (LiOH, THF/H₂O) to the carboxylic acid.
 - Activate acid with Thionyl Chloride () to form the acid chloride.
 - React with the target aniline (e.g., 2-(3,4-dichlorophenyl)aniline) in the presence of Triethylamine (TEA) in DCM.

Biological Assay: Mitochondrial Complex II Inhibition (In Vitro)

Trustworthiness: This assay directly measures the target engagement, avoiding whole-cell permeability variables.

Materials:

- Mitochondrial fraction isolated from *Rhizoctonia solani* or *S. sclerotiorum*.
- DCPIP (2,6-dichlorophenolindophenol) - Electron acceptor.
- Succinate (Substrate).[6]
- Phenazine methosulfate (PMS).

Protocol:

- Preparation: Suspend mitochondrial protein (20 µg) in phosphate buffer (pH 7.4) containing 20 mM succinate.
- Incubation: Add the test pyrazole carboxamide (dissolved in DMSO) at varying concentrations (0.01 µM – 100 µM). Incubate for 10 mins at 30°C.
- Initiation: Add DCPIP (60 µM) and PMS (Substrate mediator).
- Measurement: Monitor the reduction of DCPIP by measuring absorbance decrease at 600 nm using a kinetic spectrophotometer.
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine
.
 - Control: DMSO only (0% inhibition).
 - Positive Control: Boscalid or Fluxapyroxad.

Future Outlook

The field is moving towards hybrid molecules.

- Dual-Action Fungicides: Linking the pyrazole carboxamide (SDHI) with a triazole (Sterol biosynthesis inhibitor) to combat resistance.
- PROTACs: In oncology, using the pyrazole scaffold as the "warhead" to recruit E3 ligases for targeted protein degradation of specific kinases.

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